

A Technical Guide to the Hydrophilic-Lipophilic Balance (HLB) of Bis-ethoxydiglycol Succinate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis-ethoxydiglycol succinate*

Cat. No.: *B12752971*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Hydrophilic-Lipophilic Balance (HLB) of **Bis-ethoxydiglycol succinate**. Given the limited availability of a specific, experimentally determined HLB value in public literature, this document focuses on the theoretical calculation, experimental methodologies for its determination, and the physicochemical context crucial for its application in research and formulation.

Introduction to Bis-ethoxydiglycol Succinate and its HLB

Bis-ethoxydiglycol succinate is an amphiphilic ester with the molecular formula $C_{16}H_{30}O_8$. [1][2] Its structure comprises a central succinic acid unit linked to two ethoxydiglycol chains, giving it both water-attracting (hydrophilic) and oil-attracting (lipophilic) properties.[1] This dual nature makes it a candidate for use as a humectant, skin conditioning agent, and solvent in various cosmetic and pharmaceutical formulations.[3][4][5]

The Hydrophilic-Lipophilic Balance (HLB) is a semi-empirical scale that quantifies the degree to which a surfactant is hydrophilic or lipophilic.[6][7] The HLB value is critical for selecting the appropriate surfactant to achieve stable emulsions.[8][9] The scale for non-ionic surfactants typically ranges from 0 to 20, where a lower value indicates greater lipophilicity and a higher value indicates greater hydrophilicity.[7][10]

While a precise experimental HLB value for **Bis-ethoxydiglycol succinate** is not widely published, an approximation suggests a value of around 20, indicating a predominantly hydrophilic character.^[1] This high HLB value suggests its suitability for oil-in-water (o/w) emulsification and as a solubilizing agent.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **Bis-ethoxydiglycol succinate** is presented in Table 1. This data is essential for both theoretical HLB calculations and for understanding its behavior in formulations.

Property	Value	Reference
Molecular Formula	C16H30O8	^[1] ^[2]
Molecular Weight	350.40 g/mol	^[1] ^[2]
IUPAC Name	bis[2-(2-ethoxyethoxy)ethyl] butanedioate	^[1]
Canonical SMILES	<chem>CCOCCOCCOC(=O)CCC(=O)OCCOCCOCC</chem>	^[1]
Solubility	Soluble in ethanol, methanol, and acetone. Partially soluble in isopropanol and toluene. Insoluble in water and hexane.	^[1] ^[11]

Table 1: Physicochemical properties of **Bis-ethoxydiglycol succinate**.

Theoretical Calculation of HLB Value

The HLB value of a surfactant can be estimated using several theoretical methods. The most common methods for non-ionic surfactants are Griffin's method and Davies' method.

Griffin's method, developed in 1949 and 1954, is based on the molecular weight of the hydrophilic portion of the molecule.^[7]^[12]

Formula: $HLB = 20 * (M_h / M)$ ^[7]

Where:

- Mh is the molecular mass of the hydrophilic portion of the molecule.
- M is the total molecular mass of the molecule.

For **Bis-ethoxydiglycol succinate**, the hydrophilic portion consists of the two ethoxydiglycol chains.

Davies' method, proposed in 1957, calculates the HLB based on group numbers assigned to different chemical groups within the molecule.^[7] This method considers the contribution of both strong and weak hydrophilic groups.^[7]

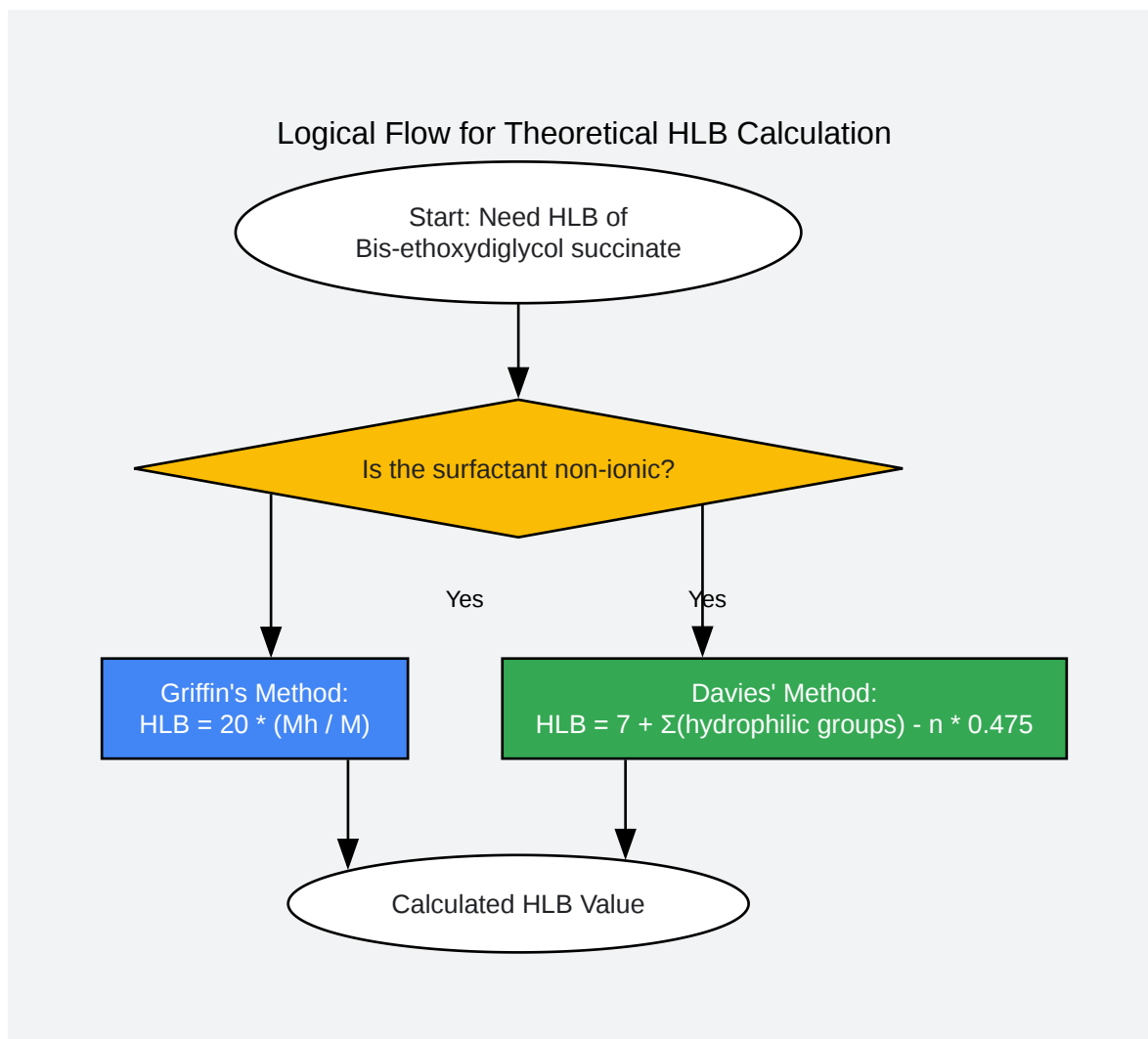
Formula: $HLB = 7 + \Sigma(\text{hydrophilic group numbers}) - n * 0.475$ ^[7]

Where:

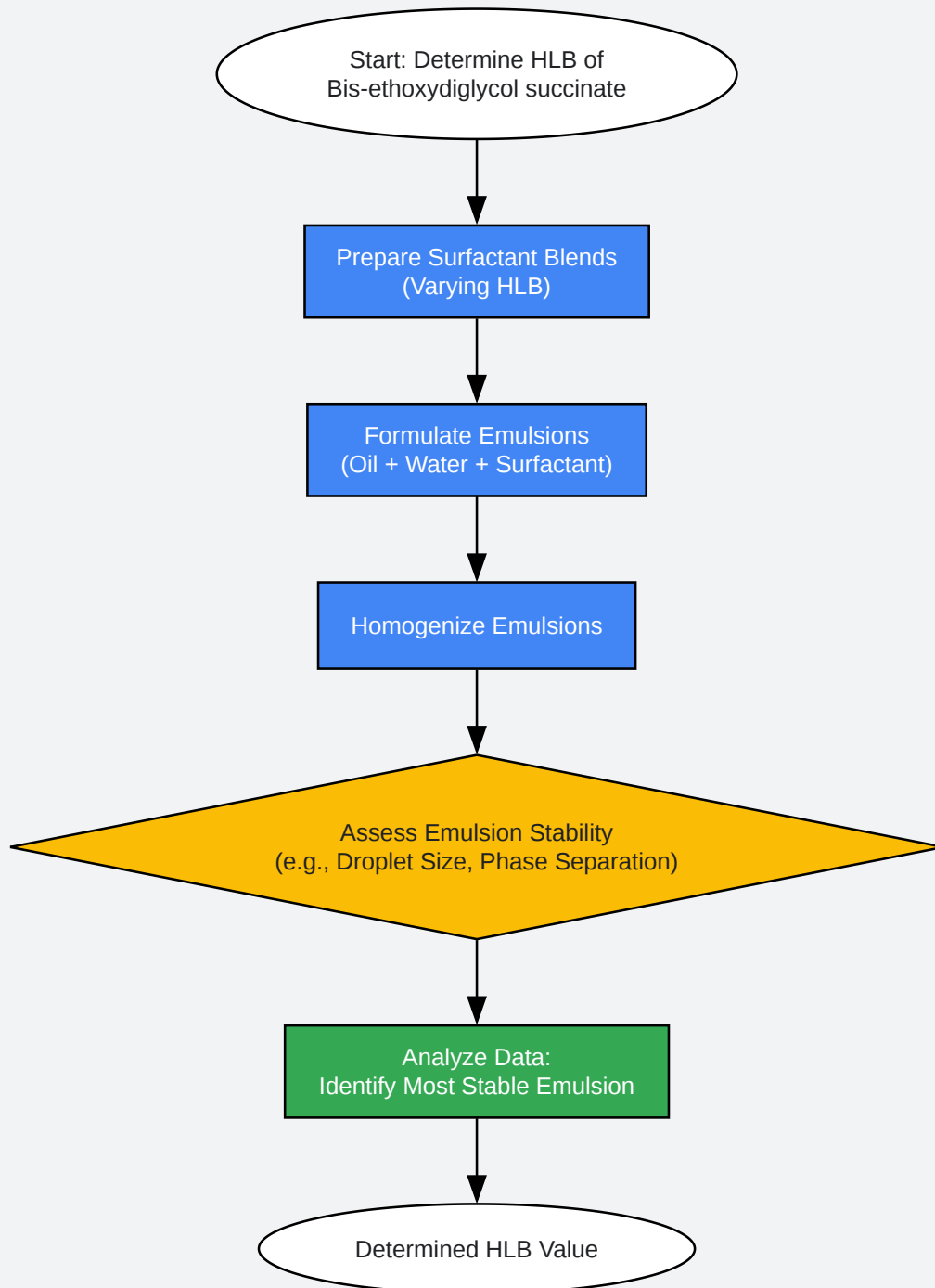
- n is the number of lipophilic groups in the molecule.

Based on Davies' calculation method, the estimated HLB can be derived from group contributions, such as considering the values for ester and ether linkages.^[1]

A logical diagram illustrating the process of selecting a theoretical method for HLB calculation is provided below.



Experimental Workflow for HLB Determination

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Bis-ethoxydiglycol succinate | 828918-62-3 [smolecule.com]
- 2. Bis-ethoxydiglycol succinate | C₁₆H₃₀O₈ | CID 71416843 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cosmileurope.eu [cosmileurope.eu]
- 4. specialchem.com [specialchem.com]
- 5. paulaschoice.it [paulaschoice.it]
- 6. researchgate.net [researchgate.net]
- 7. Hydrophilic-lipophilic balance - Wikipedia [en.wikipedia.org]
- 8. scribd.com [scribd.com]
- 9. acikders.ankara.edu.tr [acikders.ankara.edu.tr]
- 10. surfactant.alfa-chemistry.com [surfactant.alfa-chemistry.com]
- 11. BIS-ETHOXYDIGLYCOL SUCCINATE | HAIAQUEOUSTER DCS | KOKYU ALCOHOL KOGYO (HAI) - Production and sales of cosmetic raw material and ingredients. [hai-global.com]
- 12. jrhesco.com [jrhesco.com]
- To cite this document: BenchChem. [A Technical Guide to the Hydrophilic-Lipophilic Balance (HLB) of Bis-ethoxydiglycol Succinate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12752971#hydrophilic-lipophilic-balance-hlb-value-of-bis-ethoxydiglycol-succinate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com